

Application Notes: The Use of 3-Aminophenylboronic Acid in Carbohydrate Sensing

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Aminophenylboronic acid
monohydrate

Cat. No.: B139175

[Get Quote](#)

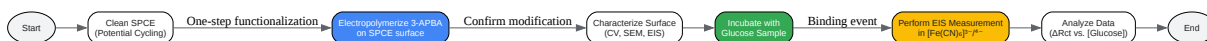
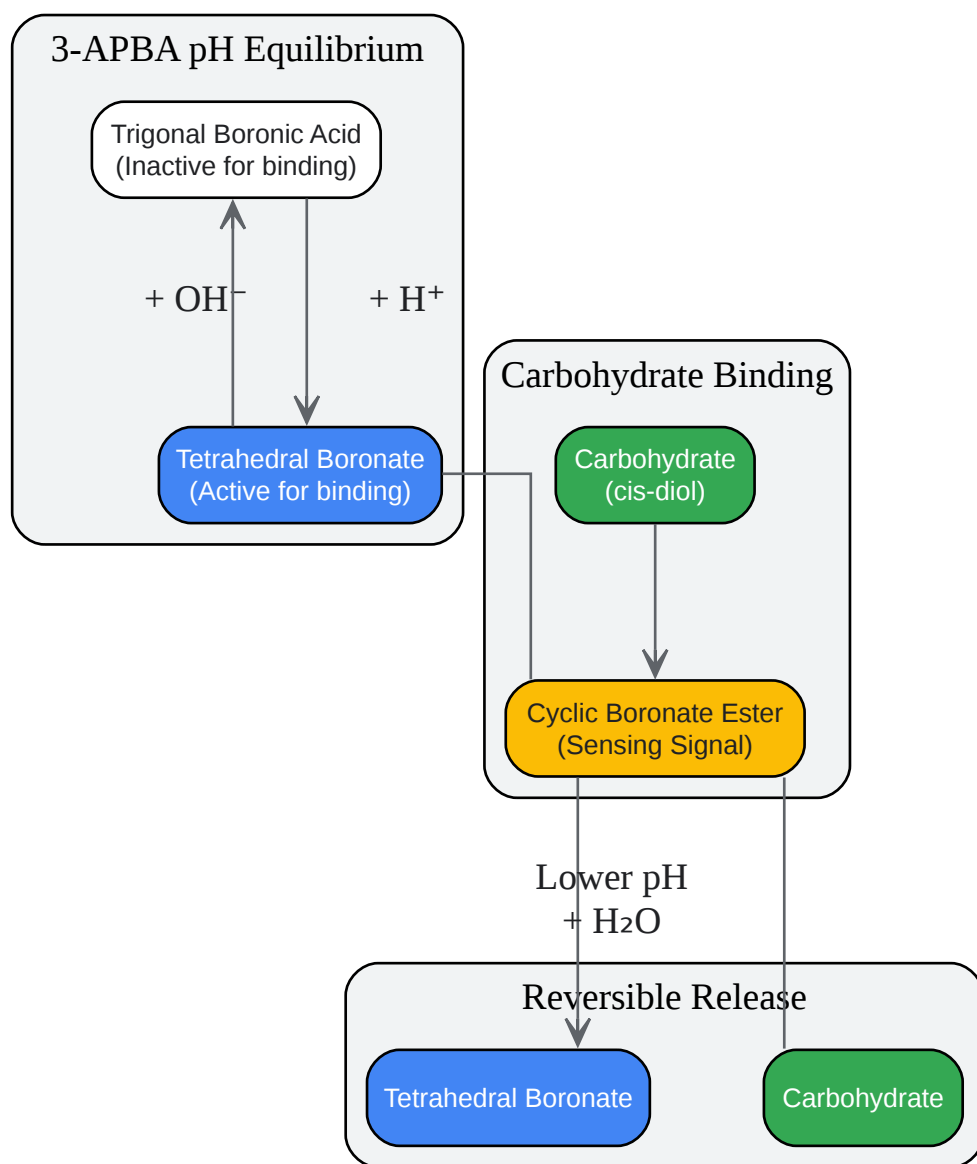
For Researchers, Scientists, and Drug Development Professionals

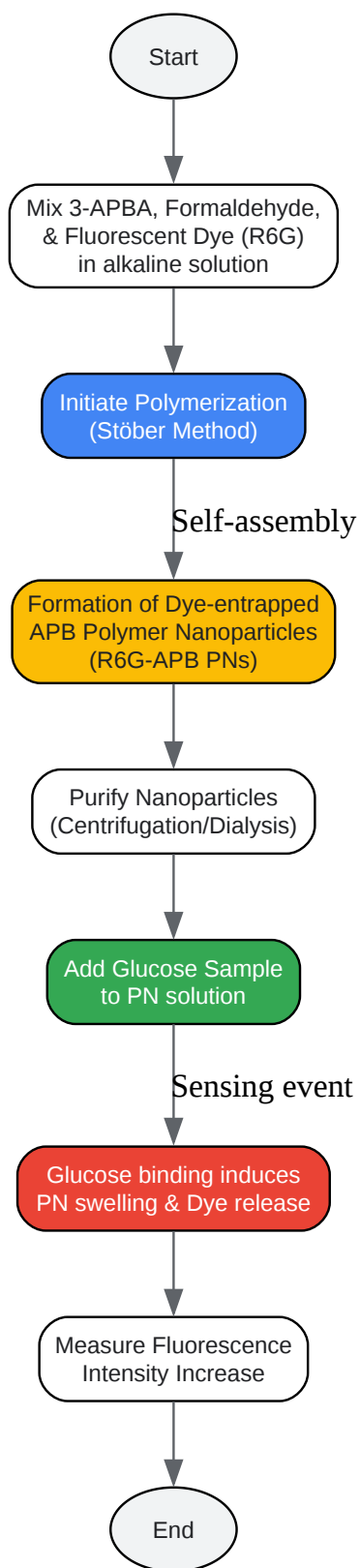
Introduction

3-Aminophenylboronic acid (3-APBA) has emerged as a critical molecular building block in the development of synthetic receptors for carbohydrates. Its utility stems from the inherent ability of the boronic acid moiety to form reversible covalent bonds with the cis-diol groups present in sugars.[1][2] This interaction is the foundation for a diverse array of sensing platforms. The amino group on the phenyl ring provides a convenient handle for functionalization, allowing 3-APBA to be integrated into various materials such as polymers, nanoparticles, and surfaces.[3][4][5] Furthermore, the electronic properties of the aminophenyl group can influence the pKa of the boronic acid, facilitating binding at or near physiological pH.[2] These attributes have enabled the development of fluorescent, electrochemical, and colorimetric sensors for clinically and biologically relevant carbohydrates like glucose, fructose, and cell-surface glycans.[6][7][8] This document provides an overview of the principles, applications, and detailed protocols for utilizing 3-APBA in carbohydrate sensing.

Fundamental Principle: The Boronic Acid-Diol Interaction

The sensing mechanism of 3-APBA is predicated on its reversible covalent interaction with 1,2- or 1,3-diols to form stable five- or six-membered cyclic esters.[1] This binding event is highly dependent on pH. In aqueous solution, the boronic acid group exists in equilibrium between a neutral, trigonal planar form and a negatively charged, tetrahedral boronate form.[9] The tetrahedral boronate is the species that actively binds to diols.[9] Therefore, conditions that favor the formation of the boronate ion, typically a basic pH, enhance the binding affinity for carbohydrates.[9] The pKa of 3-APBA is approximately 8.7-8.9, meaning that at pH values above this range, the equilibrium shifts towards the boronate form, facilitating stronger sugar binding.[9]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Recent development of boronic acid-based fluorescent sensors - RSC Advances (RSC Publishing) [pubs.rsc.org]
- 2. Molecular Boronic Acid-Based Saccharide Sensors - PMC [pmc.ncbi.nlm.nih.gov]
- 3. A novel probe based on phenylboronic acid functionalized carbon nanotubes for ultrasensitive carbohydrate determination in biofluids and semi-solid biotissues - PMC [pmc.ncbi.nlm.nih.gov]
- 4. 3-Aminophenylboronic Acid Conjugation on Responsive Polymer and Gold Nanoparticles for Qualitative Bacterial Detection - PMC [pmc.ncbi.nlm.nih.gov]
- 5. pubs.acs.org [pubs.acs.org]
- 6. Non-Enzymatic Impedimetric Sensor Based on 3-Aminophenylboronic Acid Functionalized Screen-Printed Carbon Electrode for Highly Sensitive Glucose Detection - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Poly(3-aminophenylboronic acid)-functionalized carbon nanotubes-based chemiresistive sensors for detection of sugars - Analyst (RSC Publishing) [pubs.rsc.org]
- 8. Charge transfer fluorescent probes using boronic acids for monosaccharide signaling - PMC [pmc.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes: The Use of 3-Aminophenylboronic Acid in Carbohydrate Sensing]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b139175#use-of-3-aminophenylboronic-acid-in-carbohydrate-sensing]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com